

Essential Safety and Logistics for Handling (S)-PF-04995274

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Compound of Interest

Compound Name: (S)-PF-04995274

Cat. No.: B15619227

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **(S)-PF-04995274** is paramount. Although a specific Safety Data Sheet (SDS) for **(S)-PF-04995274** is not publicly available, this guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans based on established protocols for handling potent, biologically active small molecules.^[1] **(S)-PF-04995274** is a partial agonist of the 5-hydroxytryptamine receptor 4 (5-HT4R), indicating its biological activity and the need for careful handling.^{[1][2]}

Hazard Identification and Risk Assessment

Given its nature as a potent pharmaceutical compound, **(S)-PF-04995274** should be handled with the assumption that it may be hazardous. A thorough risk assessment should be conducted before any handling activities.^{[3][4]} This involves evaluating the potential routes of exposure (inhalation, ingestion, skin contact) and the specific procedures being performed.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure. The minimum required PPE for handling **(S)-PF-04995274** includes:

- **Body Protection:** A lab coat should be worn to protect against splashes and spills.^{[5][6][7]} For handling larger quantities or when there is a significant risk of contamination, chemical-resistant coveralls may be necessary.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.^[5] When there is a splash hazard, chemical splash goggles and a face shield worn over the goggles are required.^{[5][7]}
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.^[5] For prolonged handling or direct contact, double-gloving is recommended.^[1] Always check the glove manufacturer's chemical resistance data for the specific solvents being used.
- **Respiratory Protection:** When handling the solid powder form of **(S)-PF-04995274**, a respirator (e.g., N95 or higher) is recommended, and these operations should be performed within a chemical fume hood to prevent inhalation of airborne particles.^[1]

Quantitative Data Summary

While a comprehensive quantitative summary is not available due to the limited public data for **(S)-PF-04995274**, the following table outlines key information for safe handling and storage.^[1]

Parameter	Value/Information	Source
Chemical Name	(S)-PF-04995274	MedChemExpress, DC Chemicals ^[1]
CAS Number	2170558-28-6	MedChemExpress, DC Chemicals ^[1]
Molecular Formula	C23H32N2O6	DC Chemicals ^[1]
Molecular Weight	432.51	DC Chemicals ^[1]
Known Target	Partial agonist of 5-HT4R	MedChemExpress ^[1]
Storage (Solid)	2 years at -20°C	DC Chemicals ^[1]
Storage (in DMSO)	2 weeks at 4°C, 6 months at -80°C	DC Chemicals ^[1]

Operational Plan: Step-by-Step Guidance

This section provides procedural guidance for the safe handling and disposal of **(S)-PF-04995274**.

Preparation and Weighing (Solid Compound)

- Location: All handling of solid **(S)-PF-04995274** should be conducted in a designated area, preferably within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[8]
- PPE: Wear a lab coat, safety goggles, a face shield, and double nitrile gloves. A respirator is recommended.
- Procedure:
 - Decontaminate the work surface before and after handling.
 - Use disposable weighing paper and spatulas.
 - Carefully weigh the desired amount of the compound, avoiding the creation of dust.
 - Immediately after weighing, securely close the primary container.
 - All contaminated disposable items (weighing paper, spatulas, gloves) should be placed in a designated, sealed hazardous waste container.^[1]

Solution Preparation

- Location: Solution preparation should also be performed in a chemical fume hood.
- PPE: Same as for handling the solid compound.
- Procedure:
 - Add the solvent to the vessel containing the pre-weighed solid compound.
 - Ensure the vessel is capped or covered during dissolution (e.g., sonication, vortexing).

- Clearly label the container with the chemical name, concentration, solvent, and date.

Experimental Use

- PPE: The level of PPE required will depend on the specific experimental procedure and the potential for exposure. At a minimum, a lab coat, safety glasses, and single nitrile gloves should be worn.
- Procedure:
 - Conduct all procedures that may generate aerosols or splashes within a chemical fume hood or other appropriate containment device.
 - Avoid skin contact with the compound and its solutions.
 - Immediately clean up any spills according to your institution's established procedures.

Disposal Plan

Proper disposal of **(S)-PF-04995274** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste:
 - Collect unused or expired solid **(S)-PF-04995274** in its original container or a clearly labeled, sealed waste container.^[1]
 - Contaminated items such as weighing paper, spatulas, and disposable labware should be placed in a designated, sealed plastic bag or container labeled "Hazardous Waste" along with the chemical name.^[1]
- Liquid Waste:
 - Collect all solutions containing **(S)-PF-04995274** in a compatible, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix incompatible waste streams.

- Sharps Waste:
 - Any needles or other sharps contaminated with **(S)-PF-04995274** must be disposed of in a designated sharps container.

Labeling and Storage

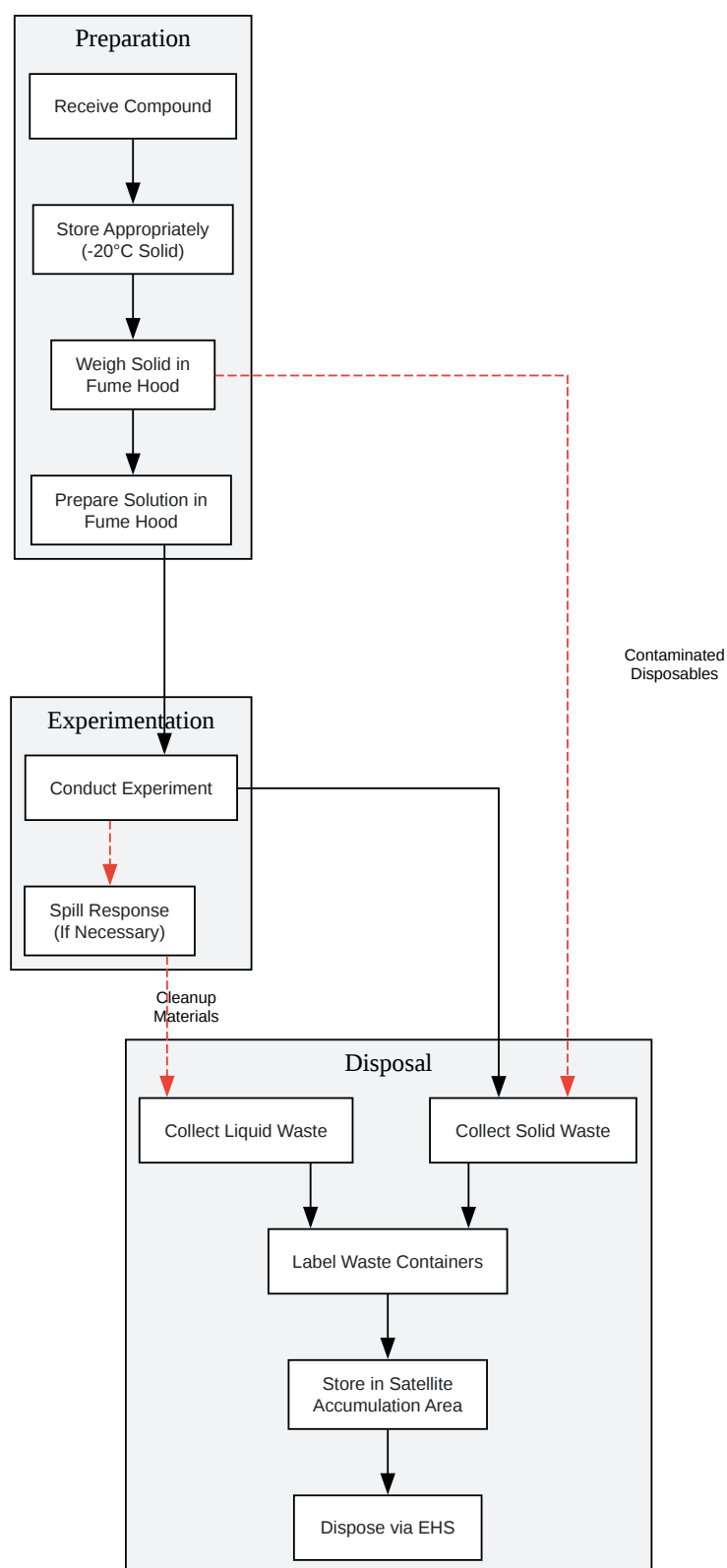
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(S)-PF-04995274**," the solvent system (if applicable), and the accumulation start date.[\[1\]](#)
- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from general laboratory traffic.[\[1\]](#)
- Ensure containers are kept closed except when adding waste.[\[1\]](#)

Final Disposal

- Arrange for the pickup and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)
- Complete all required waste pickup forms, accurately detailing the contents of the container.[\[1\]](#)
- Never dispose of chemical waste down the drain or in the regular trash.[\[1\]](#)

Visual Workflow for Handling (S)-PF-04995274

The following diagram illustrates the logical workflow for the safe handling and disposal of **(S)-PF-04995274**.



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Caption: Workflow for safe handling and disposal of **(S)-PF-04995274**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling (S)-PF-04995274]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619227/docs#essential-safety-and-logistics-for-handling-s-pf-04995274\]](https://www.benchchem.com/product/b15619227/docs#essential-safety-and-logistics-for-handling-s-pf-04995274)

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